

# Improving the solubility of Avibactam sodium hydrate for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Avibactam sodium hydrate

Cat. No.: B1149929

[Get Quote](#)

## Technical Support Center: Avibactam Sodium Hydrate

Welcome to the technical support center for **Avibactam sodium hydrate**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the experimental use of **Avibactam sodium hydrate**, with a focus on improving its solubility and ensuring successful experimental outcomes.

## Frequently Asked Questions (FAQs)

Q1: What is **Avibactam sodium hydrate** and what is its primary mechanism of action?

A1: **Avibactam sodium hydrate** is a non- $\beta$ -lactam  $\beta$ -lactamase inhibitor.<sup>[1][2][3]</sup> Its primary mechanism of action is the covalent, reversible inhibition of a wide range of serine  $\beta$ -lactamases, including Ambler Class A, Class C, and some Class D enzymes.<sup>[1][2]</sup> By inhibiting these enzymes, Avibactam protects  $\beta$ -lactam antibiotics from degradation by resistant bacteria. The inhibition process involves the formation of a stable, covalent acyl-enzyme intermediate, which subsequently undergoes slow, reversible deacylation, regenerating the active enzyme and inhibitor.<sup>[2]</sup>

Q2: In which solvents is **Avibactam sodium hydrate** soluble?

A2: **Avibactam sodium hydrate** exhibits good solubility in aqueous solutions. Specific solubility data from various suppliers is summarized in the table below. It is also soluble in organic solvents like DMSO and dimethylformamide (DMF).[4]

Q3: How should I store **Avibactam sodium hydrate** powder and its solutions?

A3: The solid powder should be stored at -20°C for long-term stability.[4] Stock solutions in DMSO can be stored at -80°C for up to one year.[5] Aqueous solutions are less stable, and it is generally recommended to prepare them fresh. For the commercial product Avycaz® (ceftazidime-avibactam), reconstituted solutions should be used within 12 hours if stored at room temperature or within 24 hours if refrigerated at 2-8°C.[6][7][8][9]

Q4: Can I sonicate **Avibactam sodium hydrate** to aid dissolution?

A4: Yes, sonication can be used to help dissolve **Avibactam sodium hydrate**, particularly if you are observing slow dissolution.[10] Gentle warming to 37°C can also be employed.

## Troubleshooting Guide

Encountering issues with dissolving **Avibactam sodium hydrate**? Consult the table below for common problems and recommended solutions.

Problem	Potential Cause	Recommended Solution
Cloudy or incomplete dissolution in aqueous buffer	pH of the buffer: The solubility of Avibactam sodium, a weak acid, can be influenced by pH. <a href="#">[11]</a> <a href="#">[12]</a>	Ensure the pH of your buffer is within the optimal range. While specific pH-solubility curves for Avibactam are not readily available in the literature, starting with a neutral pH (e.g., PBS at pH 7.2) is recommended.
Compound form: Avibactam sodium can exist in different solid forms, including anhydrous and various hydrate forms (monohydrate, dihydrate), which can have different dissolution rates. <a href="#">[13]</a> <a href="#">[14]</a>	If dissolution is slow, allow for additional mixing time. Sonication or gentle warming (37°C) can also be beneficial.	
Low temperature: Dissolution can be slower at lower temperatures.	Prepare the solution at room temperature unless otherwise specified by your protocol.	
Precipitation upon addition to media	Supersaturation: The final concentration in the experimental media may exceed the solubility limit under those specific conditions.	Prepare a more concentrated stock solution in a suitable solvent (e.g., water or DMSO) and then dilute it to the final working concentration in your media.
Interaction with media components: Certain salts or proteins in the media could potentially reduce solubility.	Perform a small-scale pilot test to check for compatibility before preparing a large volume.	
Inconsistent results between experiments	Solution instability: Aqueous solutions of Avibactam sodium hydrate have limited stability.	Always prepare fresh aqueous solutions for your experiments. Avoid repeated freeze-thaw cycles of stock solutions.

Hygroscopic nature of the powder: The powder may absorb moisture from the air, which can affect weighing accuracy.

Store the powder in a desiccator and handle it quickly in a low-humidity environment.

## Data Presentation

### Solubility of Avibactam Sodium Hydrate

Solvent	Approximate Solubility	Source
Water	$\geq 200$ mg/mL	MedChemExpress
Water	61 mg/mL	Selleck Chemicals[5]
DMSO	$\sim 5$ mg/mL	Cayman Chemical[4]
DMSO	61 mg/mL	Selleck Chemicals[5]
Dimethylformamide (DMF)	$\sim 5$ mg/mL	Cayman Chemical[4]
PBS (pH 7.2)	$\sim 10$ mg/mL	Cayman Chemical[4]

Note: Solubility can vary between batches and suppliers. Always refer to the product-specific datasheet.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mg/mL Stock Solution in Water

- **Weighing:** Accurately weigh the desired amount of **Avibactam sodium hydrate** powder in a sterile conical tube.
- **Solvent Addition:** Add the appropriate volume of sterile, purified water (e.g., for 10 mg of powder, add 1 mL of water to achieve a 10 mg/mL concentration).
- **Dissolution:** Vortex the tube gently until the powder is completely dissolved. If needed, sonicate for short intervals or warm the solution to 37°C.

- **Sterilization (Optional):** If required for your experiment, sterilize the solution by filtering it through a 0.22  $\mu\text{m}$  syringe filter.
- **Storage:** Use the freshly prepared aqueous solution immediately. For short-term storage, keep on ice. For longer-term storage, it is recommended to prepare aliquots of a stock solution in DMSO and store at  $-80^{\circ}\text{C}$ .

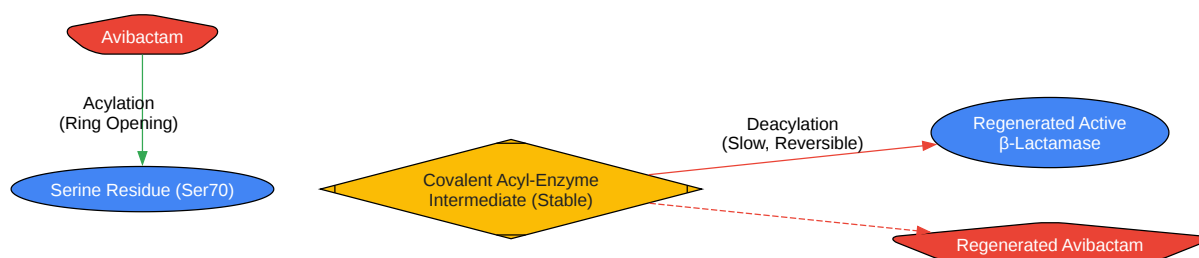
## Protocol 2: Preparation of Working Solutions for Minimum Inhibitory Concentration (MIC) Assays

This protocol is based on the broth microdilution method.

- **Prepare Stock Solution:** Prepare a concentrated stock solution of **Avibactam sodium hydrate** in an appropriate solvent (e.g., 1 mg/mL in sterile water), as described in Protocol 1.
- **Prepare Intermediate Dilution:** Dilute the stock solution in the appropriate broth medium (e.g., Mueller-Hinton Broth) to twice the highest concentration to be tested in the MIC panel.
- **Serial Dilutions:** In a 96-well microtiter plate, add a defined volume of broth to all wells except the first column. Add a volume of the intermediate dilution to the first and second wells of each row to be tested.
- **Perform Serial Dilutions:** Perform two-fold serial dilutions by transferring a set volume of the solution from the second well to the third, and so on, down the plate.
- **Inoculum Preparation:** Prepare a bacterial inoculum as per standard protocols (e.g., CLSI guidelines) to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in each well.
- **Inoculation:** Add the standardized bacterial inoculum to all wells containing the Avibactam dilutions and the growth control wells.
- **Incubation:** Incubate the plate at the appropriate temperature and duration for the specific bacterial strain being tested.
- **Reading Results:** Determine the MIC as the lowest concentration of Avibactam that completely inhibits visible bacterial growth.

## Mandatory Visualizations

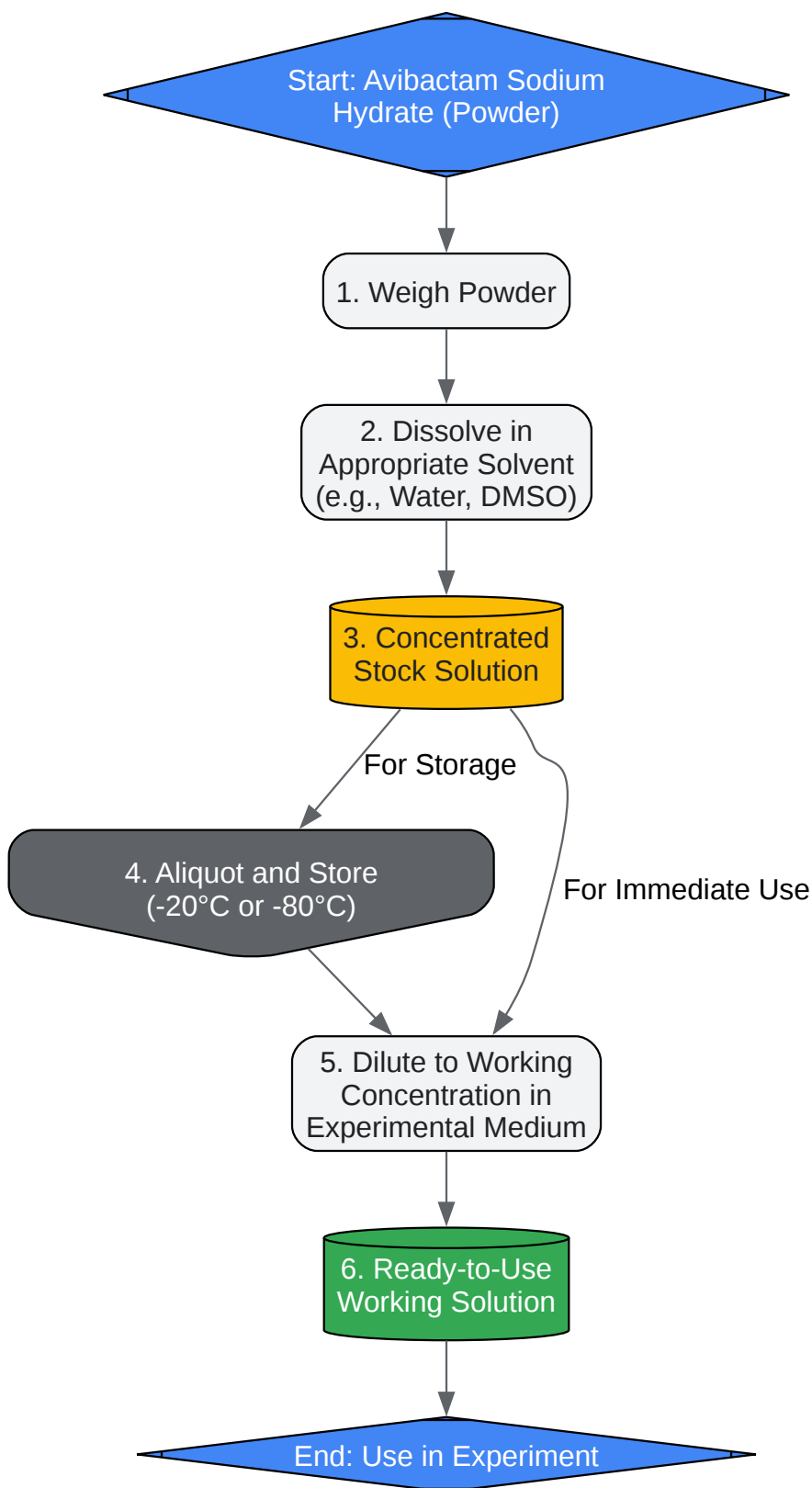
### Signaling Pathway: Mechanism of Avibactam Inhibition



[Click to download full resolution via product page](#)

Caption: Covalent inhibition of  $\beta$ -lactamase by Avibactam.

## Experimental Workflow: Solution Preparation



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Avibactam and Class C  $\beta$ -Lactamases: Mechanism of Inhibition, Conservation of the Binding Pocket, and Implications for Resistance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Avibactam is a covalent, reversible, non- $\beta$ -lactam  $\beta$ -lactamase inhibitor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Avibactam | C<sub>7</sub>H<sub>11</sub>N<sub>3</sub>O<sub>6</sub>S | CID 9835049 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/)]
- 4. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 5. [selleckchem.com](https://selleckchem.com) [[selleckchem.com](https://selleckchem.com)]
- 6. [globalrph.com](https://globalrph.com) [[globalrph.com](https://globalrph.com)]
- 7. [accessdata.fda.gov](https://accessdata.fda.gov) [[accessdata.fda.gov](https://accessdata.fda.gov)]
- 8. Avycaz (ceftazidime/avibactam) dosing, indications, interactions, adverse effects, and more [[reference.medscape.com](https://reference.medscape.com)]
- 9. [accessdata.fda.gov](https://accessdata.fda.gov) [[accessdata.fda.gov](https://accessdata.fda.gov)]
- 10. Avibactam sodium hydrate |  $\beta$ -lactamase inhibitor | TargetMol [[targetmol.com](https://targetmol.com)]
- 11. [files.core.ac.uk](https://files.core.ac.uk) [[files.core.ac.uk](https://files.core.ac.uk)]
- 12. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 13. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 14. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- To cite this document: BenchChem. [Improving the solubility of Avibactam sodium hydrate for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1149929#improving-the-solubility-of-avibactam-sodium-hydrate-for-experiments>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)